

Comprehensive Spectroscopic Characterization of [2-(Benzyloxy)-5-bromo-3- fluorophenyl]methanamine

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Compound of Interest

Compound Name: [2-(Benzyloxy)-5-bromo-3-fluorophenyl]methanamine

CAS No.: 1823837-66-6

Cat. No.: B1415468

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Structural Analysis & Numbering Convention

To ensure accurate assignment, we define the locants for the core benzene ring as follows:

- Position 1: Methanamine group ($-\text{CH}_2\text{NH}_2$)
- Position 2: Benzyloxy group ($-\text{OCH}_2\text{Ph}$)
- Position 3: Fluorine atom ($-\text{F}$)
- Position 4: Aromatic Proton (H4)
- Position 5: Bromine atom ($-\text{Br}$)
- Position 6: Aromatic Proton (H6)

Molecular Formula: $\text{C}_{14}\text{H}_{13}\text{BrFNO}$ Molecular Weight: 310.17 g/mol (for ^{79}Br isotope)

Nuclear Magnetic Resonance (NMR) Spectroscopy

The presence of the fluorine atom at Position 3 introduces significant splitting patterns (

and

) that serve as the primary validation markers.

^1H NMR Prediction (400 MHz, DMSO- d_6)

Solvent Choice: DMSO- d_6 is recommended over CDCl_3 to prevent amine aggregation and ensure sharp signals for the ammonium protons if isolated as a salt (e.g., HCl).

Proton Group	Shift (δ , ppm)	Multiplicity	Integral	Coupling Constants ()	Assignment Logic
Ar-H (Pos 4)	7.55 – 7.65	dd	1H	Hz, Hz	Deshielded by ortho-F and ortho-Br. Large H-F coupling is diagnostic.
Ar-H (Pos 6)	7.25 – 7.35	d (or dd)	1H	Hz, Hz	Shielded relative to H4. Small 4-bond coupling to F may be unresolved.
Ph-H (Benzyl)	7.30 – 7.45	m	5H	-	Overlapping multiplet characteristic of the benzyl protecting group.
O-CH ₂ -Ph	5.10 – 5.15	s	2H	-	Distinctive singlet for benzyloxy methylene.
Ar-CH ₂ -NH ₂	3.70 – 3.80	s	2H	-	Upfield from O-CH ₂ , diagnostic of the free amine.
-NH ₂	1.80 – 2.50	br s	2H	-	Broad; chemical shift is highly

concentration
/water
dependent.

Critical Validation Check:

- H4 vs. H6: H4 must appear as a doublet of doublets (dd) due to the strong coupling with the adjacent Fluorine. If H4 appears as a singlet, the Fluorine is likely absent or misplaced.

¹³C NMR Prediction (100 MHz, DMSO-d₆)

Fluorine coupling (

) will split carbon signals into doublets.

Carbon Type	Shift (δ , ppm)	Coupling ()	Notes
C3 (C-F)	~154.0	d, Hz	Large coupling confirms F attachment.
C2 (C-O)	~145.5	d, Hz	2-bond coupling.
C1 (C-CH ₂)	~138.0	d, Hz	3-bond coupling.
C5 (C-Br)	~117.0	d, Hz	3-bond coupling; distinctive Br shift.
C4 (C-H)	~122.5	d, Hz	2-bond coupling (Ortho to F).
C6 (C-H)	~115.0	s or d (Hz)	Remote from F.
O-CH ₂	~74.5	d, Hz	4-bond coupling (through Oxygen).
N-CH ₂	~40.5	s	Unaffected by F.

Mass Spectrometry (MS)

Mass spectrometry provides the definitive confirmation of the Bromine isotope pattern.

Method: ESI+ (Electrospray Ionization, Positive Mode) Mobile Phase: 0.1% Formic Acid in Acetonitrile/Water.

Ion Species	m/z (Theoretical)	Pattern Description
$[M+H]^+$ (^{79}Br)	310.02	Base peak (100% relative abundance).
$[M+H]^+$ (^{81}Br)	312.02	~98% relative abundance (1:1 ratio).
$[M+Na]^+$	332.00 / 334.00	Sodium adducts often observed.
Fragment	~91.05	Tropylium ion () from benzyl cleavage.
Fragment	~293.00	Loss of NH_3 (Ammonia).

Diagnostic Criteria: The presence of a "twin peak" separated by 2 mass units with nearly equal intensity (1:1) confirms the presence of one Bromine atom.

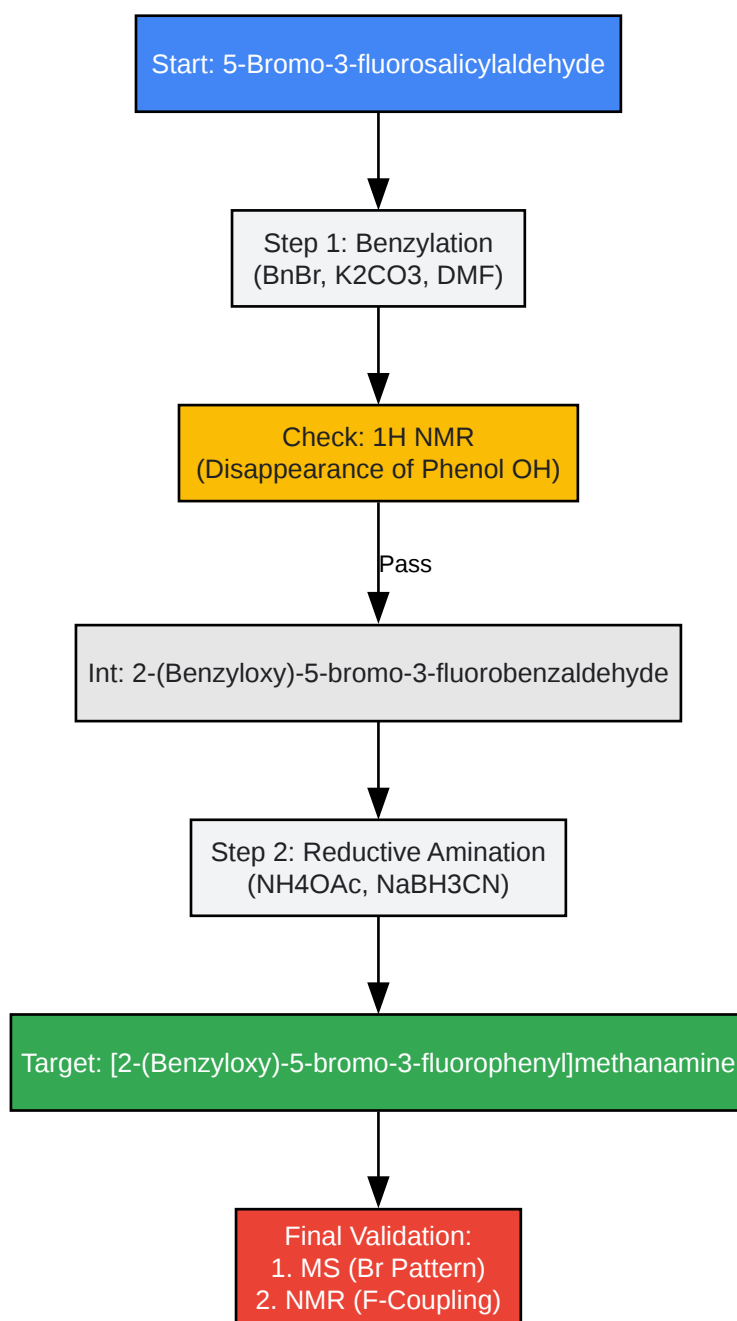
Infrared (IR) Spectroscopy

Method: ATR-FTIR (Attenuated Total Reflectance)

- 3300 – 3400 cm^{-1} : N-H stretching (Primary amine doublet, weak to medium).
- 2850 – 2950 cm^{-1} : C-H stretching (Aliphatic CH_2).
- 1580 – 1600 cm^{-1} : C=C Aromatic ring breathing.
- 1250 cm^{-1} : C-F stretching (Strong, broad).
- 1050 – 1150 cm^{-1} : C-O-C stretching (Ether linkage).
- 690 – 750 cm^{-1} : C-H out-of-plane bending (Monosubstituted benzene from benzyl group).

Experimental Workflow & Logic

The following flowchart illustrates the logical pathway for synthesizing and verifying this intermediate, highlighting where spectroscopic checks are critical.



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Figure 1: Synthesis and characterization workflow. The transition from aldehyde to amine is the critical quality gate.

Protocol Notes for Researchers

- Sample Preparation: For NMR, dissolve ~5-10 mg of the compound in 0.6 mL DMSO-d₆. If the sample is an HCl salt, add 1 drop of NaOD/D₂O or use Pyridine-d₅ to free the base in situ

for clearer resolution of the methylene protons.

- Impurity Watch:
 - Aldehyde Residue: Look for a singlet at ~10.2 ppm (CHO).
 - Dimer Formation: Secondary amines can form during reductive amination. Look for a mass of ~603 (2M-NH₃).
 - Debenzylation: Verify the integration of the aromatic region (5H for benzyl) to ensure the protecting group is intact.

References

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